

Introduction: A Proactive Approach to Safety for a Novel Research Chemical

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Compound of Interest

Compound Name: *Methyl 3-(Benzyloxy)-2,6-difluorobenzoate*

Cat. No.: *B14024325*

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Methyl 3-(benzyloxy)-2,6-difluorobenzoate (CAS No. 2635937-50-5) is a substituted aromatic ester with applications in organic synthesis, particularly within pharmaceutical and materials science research.^[1] As a specialized research chemical, a comprehensive, officially published Safety Data Sheet (SDS) is not readily available. This guide is designed for researchers, scientists, and drug development professionals to bridge this information gap.

Acting with full editorial control, this document eschews a generic SDS template. Instead, it synthesizes a robust safety profile by applying established principles of chemical hazard assessment. By analyzing the constituent functional groups of the molecule—the methyl benzoate core, the difluoroaromatic system, and the benzyloxy substituent—we can infer a reliable safety and handling protocol grounded in data from structurally analogous compounds. This proactive, expertise-driven approach ensures that laboratory personnel can manage the risks associated with this compound, upholding the highest standards of scientific integrity and laboratory safety.

Chemical Identification and Physicochemical Properties

Proper identification is the foundation of chemical safety. The following tables summarize the key identifiers and predicted physical properties for **Methyl 3-(benzyloxy)-2,6-difluorobenzoate**.

Table 1: Compound Identification

Identifier	Value	Source
Chemical Name	Methyl 3-(benzyloxy)-2,6-difluorobenzoate	-
CAS Number	2635937-50-5	[2]
Molecular Formula	C ₁₅ H ₁₂ F ₂ O ₃	[2]
Molecular Weight	278.25 g/mol	[2]

Table 2: Predicted Physicochemical Properties

Property	Value	Source & Notes
Boiling Point	387.4 ± 42.0 °C	[2] (Predicted)
Density	1.262 ± 0.06 g/cm ³	[2] (Predicted)
Appearance	Data not available; likely a solid or oil.	Inferred from similar compounds.

Hazard Assessment and Inferred GHS Classification

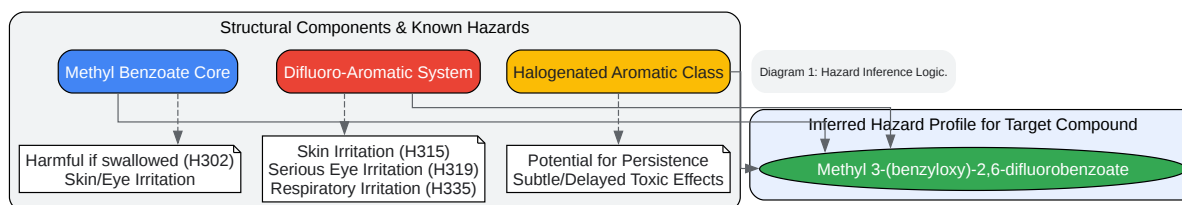
Due to the absence of specific toxicological data, a hazard assessment has been constructed by examining analogous compounds. The difluorinated benzoate structure suggests potential for irritation, while the benzoate ester core points to possible toxicity upon ingestion. Halogenated aromatic compounds as a class can also present long-term health and environmental concerns.[3][4]

Inference Logic

The predicted hazard profile is derived from the known hazards of its core components:

- Methyl 2,6-difluorobenzoate (CAS 13671-00-6): Known to be a combustible liquid.[5]
- 2,6-Difluoro-3-methylbenzoic acid (CAS 32890-88-3): A related acid that is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6]
- Methyl Benzoate (CAS 93-58-3): Classified as harmful if swallowed (Acute Toxicity 4, Oral) and can be an aspiration hazard.[7][8][9] It is also known to cause skin and eye irritation.[8]

This causality is visualized in the diagram below.



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Table 3: Anticipated GHS Classification

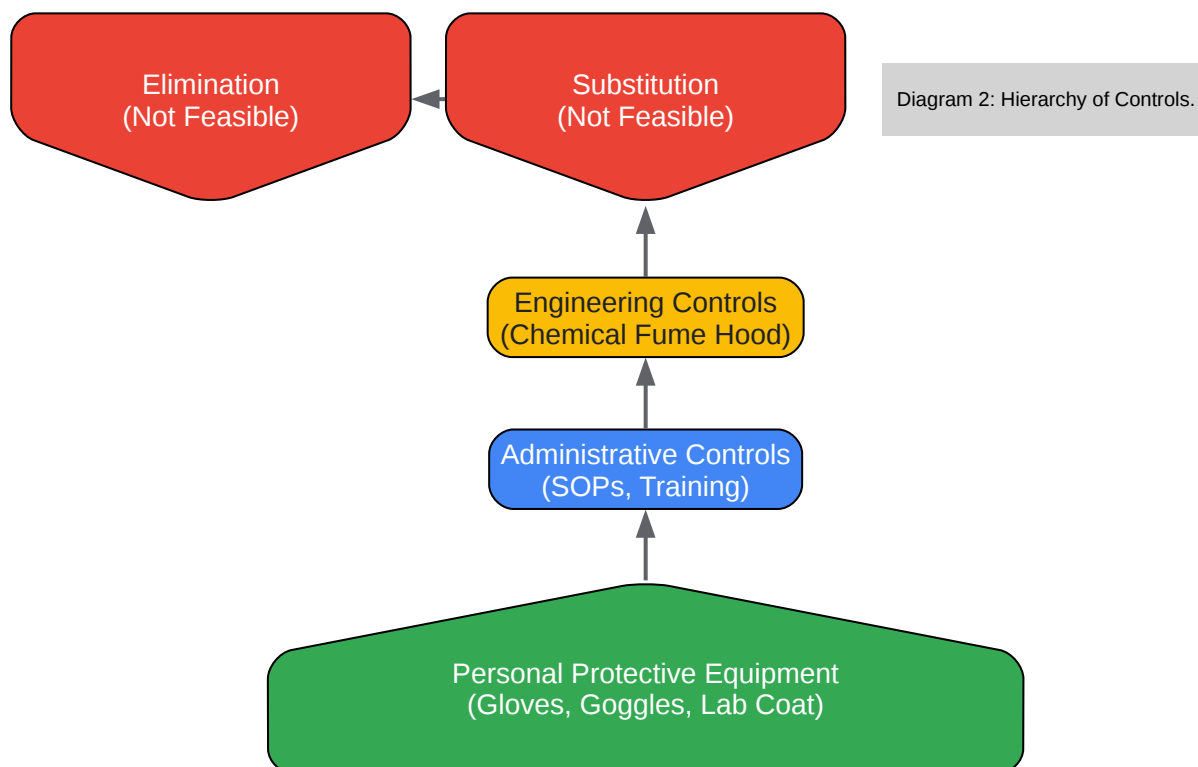
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[7] [9]
Skin Corrosion / Irritation	Category 2	H315: Causes skin irritation.[6] [10]
Serious Eye Damage / Eye Irritation	Category 2A	H319: Causes serious eye irritation.[6][10]
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation.[6][10]

Anticipated Label Elements:

- Pictogram:
- Signal Word:Warning
- Precautionary Statements (selected):
 - Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection/face protection).[6][7][10]
 - Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P337+P313 (If eye irritation persists: Get medical advice/attention).[7][10]
 - Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed).[10]
 - Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[7]

Safe Handling and Exposure Control

Effective risk management relies on a multi-layered approach, prioritizing engineering controls over personal protective equipment (PPE). This "Hierarchy of Controls" is a fundamental principle of laboratory safety.



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Sources

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- [2. Methyl 3-\(benzyloxy\)-2,6-difluorobenzoate CAS#: 2635937-50-5 \[m.chemicalbook.com\]](#)
- [3. Halogenated Aromatic Poisoning \(PCB and Others\) - Special Pet Topics - MSD Veterinary Manual \[msdvetmanual.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. 2,6-二氟苯甲酸甲酯 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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